

Application Note: Quantification of Sinapine Thiocyanate Using High-Performance Liquid Chromatography

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Compound of Interest

Compound Name: Sinapine thiocyanate

Cat. No.: B192392

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Introduction

Sinapine thiocyanate is a significant bioactive compound found in various plants of the Brassicaceae family, such as radish and canola seeds.[1] It is the thiocyanate salt of sinapine, the choline ester of sinapic acid. Due to its potential antioxidant and other pharmacological activities, accurate quantification of **sinapine thiocyanate** is crucial for quality control in the food and pharmaceutical industries, as well as for research purposes.[2] This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **sinapine thiocyanate**.

Analytical Method

The separation and quantification of **sinapine thiocyanate** can be effectively achieved using reversed-phase HPLC with UV detection. A C18 or a phenyl-functionalized silica column is suitable for this analysis.[1][3] The method presented here utilizes a C18 column and a mobile phase consisting of a mixture of acetonitrile and an acidic aqueous solution, which allows for excellent separation and peak symmetry.[3] Detection is performed at approximately 330 nm, which is the UV absorbance maximum for sinapine.[4]

Experimental Protocols

1. Instrumentation and Chromatographic Conditions

- HPLC System: A standard HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis or Diode Array Detector (DAD).
- Column: A C18 analytical column (e.g., Gemini 3 μ m, 110 Å; 150 × 4.6 mm or Synergi 4 μ Fusion-RP 80 Å; 150 × 4.0 mm) is recommended.[4] Alternatively, a phenyl column (e.g., Acclaim® Phenyl-1) can be used.[1]
- Mobile Phase: A mixture of acetonitrile and 3% acetic acid in water (10:90, v/v).[3] Another option is a gradient elution using water/methanol (90:10) with 1.2% o-phosphoric acid as solvent A, and methanol (100%) with 0.1% o-phosphoric acid as solvent B.[4]
- Flow Rate: 0.8 mL/min.[3][4]
- Column Temperature: 25 °C.[3]
- Detection Wavelength: 330 nm.[4]
- Injection Volume: 10 μ L (typical, can be optimized).

2. Preparation of Standard Solutions

- Standard Stock Solution (e.g., 1 mg/mL): Accurately weigh 10 mg of **sinapine thiocyanate** analytical standard (purity $\geq 98\%$) and dissolve it in 10 mL of the mobile phase in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with the mobile phase to achieve concentrations ranging from 0.20 to 200.00 μ g/mL.[4] These will be used to construct the calibration curve.

3. Sample Preparation

- For Plant Material (e.g., Seeds):
 - Grind the plant material into a fine powder.
 - Accurately weigh a specific amount of the powdered sample (e.g., 1 g).

- Extract the sample with a suitable solvent, such as methanol, using techniques like sonication or maceration.
- Centrifuge the extract to pellet the solid material.
- Filter the supernatant through a 0.45 μm syringe filter into an HPLC vial.[4]
- The extract may need to be appropriately diluted with the mobile phase to fall within the linear range of the calibration curve.

4. Analysis Procedure

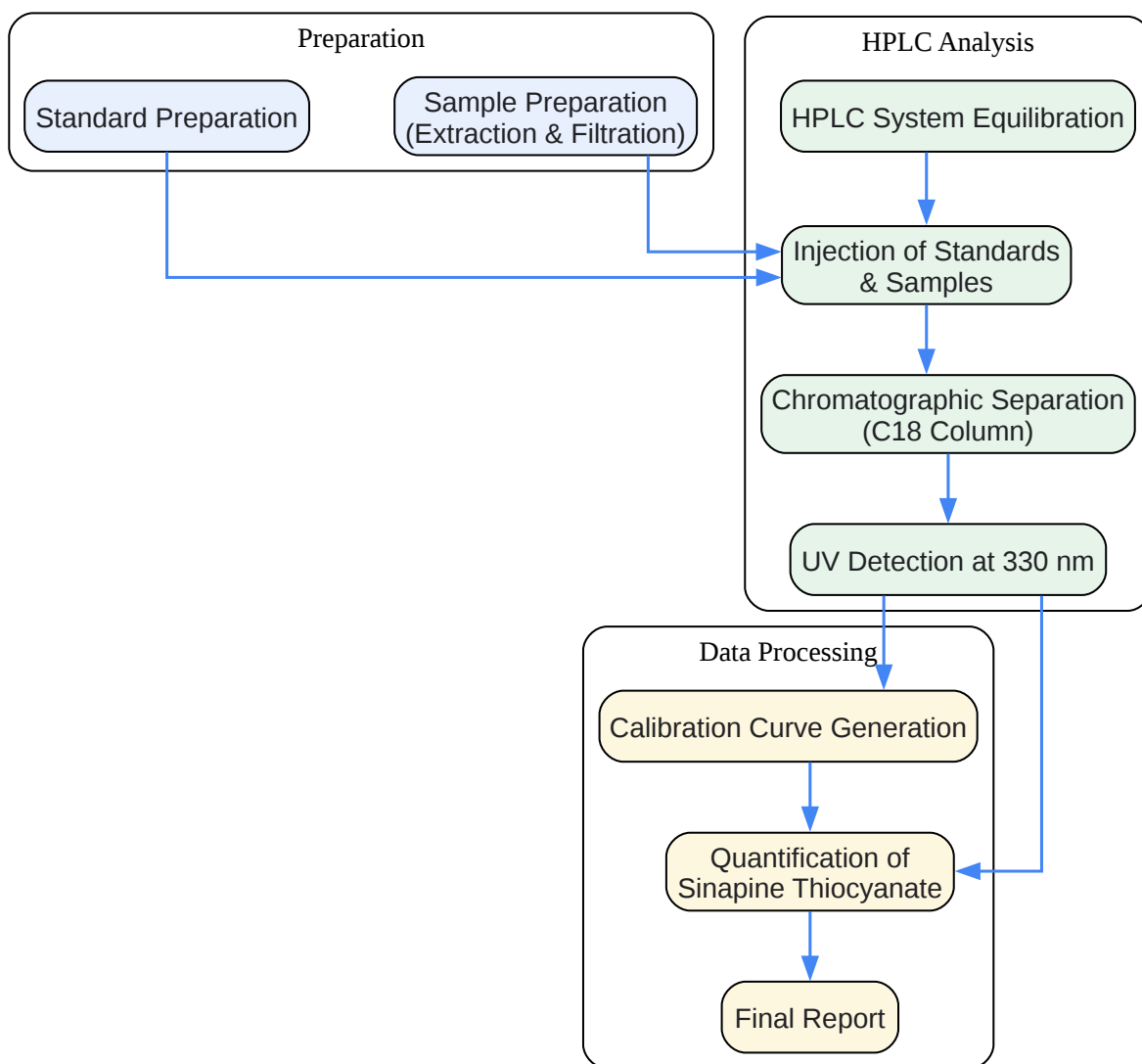
- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject the prepared standard solutions in ascending order of concentration to generate a calibration curve.
- Inject the prepared sample solutions.
- Identify the **sinapine thiocyanate** peak in the sample chromatogram by comparing the retention time with that of the standard.
- Calculate the concentration of **sinapine thiocyanate** in the sample using the calibration curve.

Data Presentation

The quantitative data for the HPLC method for **sinapine thiocyanate** analysis is summarized in the table below.

Parameter	Value	Reference
Linearity Range	0.1 - 500 ng/mL (UHPLC-MS/MS)	[5][6]
0.20 - 200.00 µg/mL (HPLC-DAD)	[4]	
Correlation Coefficient (R ²)	> 0.99	[4]
Limit of Detection (LOD)	0.20 µg/mL (for sinapine)	[4]
Limit of Quantification (LOQ)	0.1 ng/mL (UHPLC-MS/MS)	[5][6]
0.50 µg/mL (for sinapine)	[4]	
Recovery	> 98.0%	[4]
Intra-day Precision (RSD)	1.31% - 5.12%	[5][6]
Inter-day Precision (RSD)	2.72% - 7.66%	[5][6]

Mandatory Visualization



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Caption: Workflow for the quantification of **sinapine thiocyanate** using HPLC.

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